

Comparative Guide: Melting Point Determination & Structural Analysis of Fluorobenzoic Acid Derivatives

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Compound of Interest

Compound Name: 5-Bromo-3-(chlorosulfonyl)-2-fluorobenzoic acid
CAS No.: 926251-51-6
Cat. No.: B3306270

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Executive Summary & Scientific Context

Fluorobenzoic acid derivatives are critical bioisosteres in drug development, often used to modulate metabolic stability and lipophilicity (LogP). Accurate melting point (MP) determination is not merely a purity check; it is a window into the solid-state thermodynamics of these molecules.

For the medicinal chemist, the melting point reveals the strength of the crystal lattice, which directly correlates with aqueous solubility and dissolution rates. This guide compares the thermodynamic profiles of mono- and di-substituted fluorobenzoic acids and provides a validated protocol for their characterization using Capillary and Differential Scanning Calorimetry (DSC) methods.

Reference Data: Fluorobenzoic Acid Derivatives

The following values represent the "Gold Standard" ranges derived from high-purity reference standards ($\geq 98\%$ HPLC). Note the significant deviation of the para-isomer, a direct consequence of molecular symmetry.

Compound Name	Structure	CAS Number	Melting Point (°C)	Lattice Driver
2-Fluorobenzoic acid	Ortho	445-29-4	122 – 125	Intramolecular H-bond / Steric Twist
3-Fluorobenzoic acid	Meta	455-38-9	122 – 124	Asymmetric Packing
4-Fluorobenzoic acid	Para	456-22-4	182 – 185	High Symmetry / Intermolecular Stacking
2,4-Difluorobenzoic acid	Di-sub	1583-58-0	185 – 188	Reinforced Packing
2,6-Difluorobenzoic acid	Di-sub	385-00-2	157 – 161	Steric Hindrance (Carboxyl Twist)

Structural Analysis & Causality

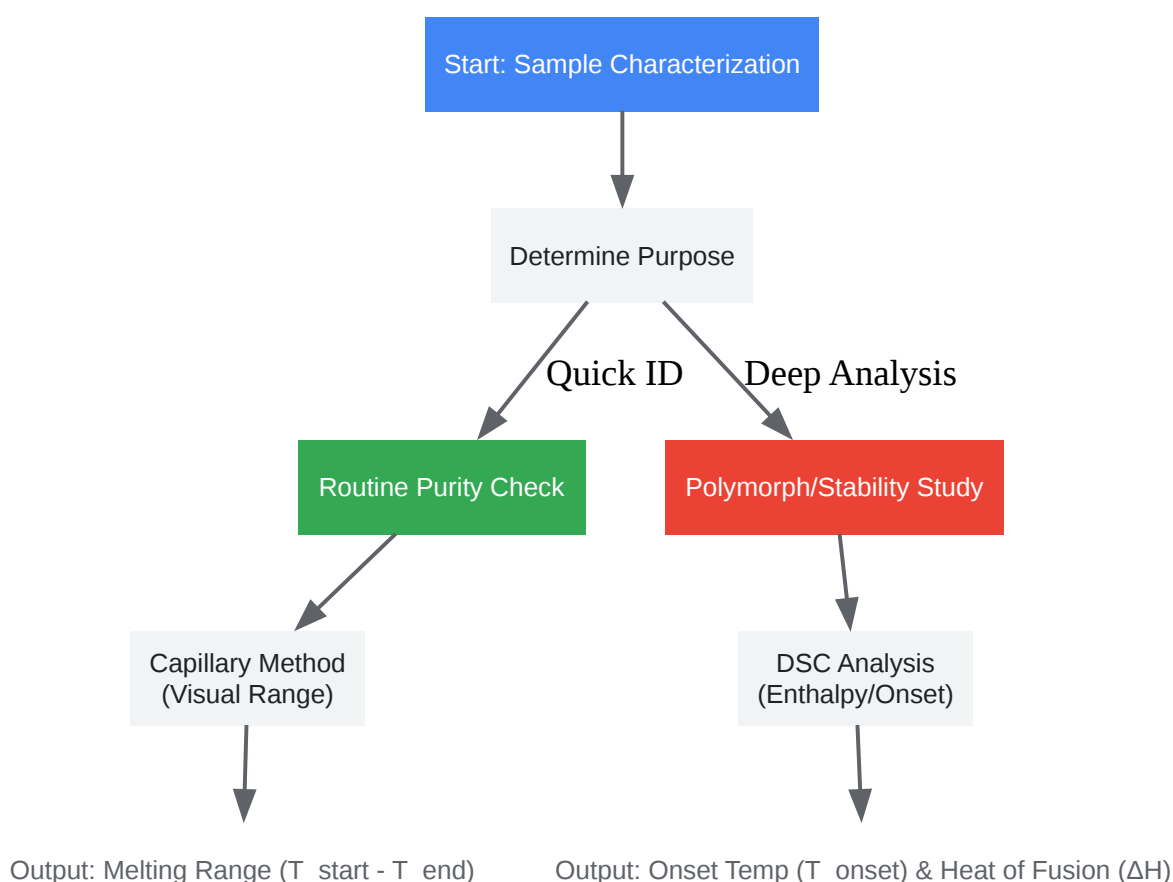
- The Para-Effect (4-FBA): The 4-fluorobenzoic acid exhibits a melting point $\sim 60^{\circ}\text{C}$ higher than its isomers. This is due to the high symmetry of the molecule, allowing for efficient "herringbone" or planar stacking in the crystal lattice, maximizing intermolecular interactions and hydrogen bonding dimers.
- The Ortho-Effect (2-FBA): Despite the potential for intramolecular hydrogen bonding ($\text{F}\cdots\text{H}-\text{O}$), the steric bulk of the fluorine atom at the ortho position forces the carboxylic acid group to twist out of the plane of the benzene ring. This disruption prevents tight crystal packing, lowering the lattice energy and melting point.

- The 2,6-Difluoro Anomaly: While one might expect di-substitution to increase MP, the 2,6-isomer melts lower than the 2,4-isomer. The two flanking fluorine atoms create significant steric strain, forcing a severe non-planar conformation that destabilizes the crystal lattice compared to the flatter 2,4-isomer.

Methodology Comparison: Capillary vs. DSC

Choosing the right method depends on the stage of development and the required data fidelity.

Method Selection Workflow



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Caption: Decision tree for selecting between Capillary (visual/routine) and DSC (quantitative/thermodynamic) methods.

Experimental Protocols

Protocol A: Capillary Melting Point (Routine)

Scope: Quick identification and purity estimation. Equipment: Digital Melting Point Apparatus (e.g., Stuart SMP30 or Mettler Toledo MP50).

- Sample Prep: Dry the sample in a desiccator for >4 hours. Grind to a fine, uniform powder using an agate mortar to ensure uniform heat transfer.
- Loading: Fill a capillary tube to a height of 2–3 mm. Compact the sample by tapping the tube vertically on a hard surface (packing density affects heat transfer).
- Ramp 1 (Fast): Heat at 10°C/min to find the approximate melting point.
- Ramp 2 (Precise): Cool the apparatus to 20°C below the approximate MP.
- Measurement: Ramp at 1.0°C/min.
 - Record T1 (Onset): First visible liquid droplet.
 - Record T2 (Clear Point): Complete disappearance of solid.
- Validity: The range (T2 - T1) should be <2°C for pure compounds (>98%).

Protocol B: Differential Scanning Calorimetry (DSC)

Scope: Precise thermodynamic onset, purity calculation, and polymorph screening. Equipment: TA Instruments DSC2500 or PerkinElmer DSC 8000.

- Calibration: Verify Indium ($T_{\text{onset}} = 156.6^{\circ}\text{C}$) and Zinc standards weekly.
- Sample Prep: Weigh 2–5 mg of sample into a Tzero aluminum pan. Hermetically seal with a lid (pinhole if volatile, but fluorobenzoic acids are generally stable).
- Purge Gas: Nitrogen at 50 mL/min.
- Thermal Cycle:
 - Equilibrate at 25°C.

- Ramp 10.0°C/min to 200°C (past expected MP).
- (Optional) Cool to 25°C and re-heat to check for reversibility or decomposition.
- Analysis:
 - Integrate the endothermic peak.
 - Report Extrapolated Onset Temperature (), not the peak maximum.
 - Calculate Enthalpy of Fusion () in J/g.

Structural Logic & Thermal Behavior

The following diagram illustrates the causal link between molecular structure and the observed thermal data.



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Caption: Causal pathway showing how symmetry influences crystal packing and final melting point.

References

- National Center for Biotechnology Information (PubChem). (2023). 2-Fluorobenzoic acid (CID 9935).[1][2] Retrieved from [\[Link\]](#)
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Sources

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- [2. 2-Fluorobenzoic acid | C7H5FO2 | CID 9935 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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